

The Reaction of Ethanesulfonic Anhydride with Water: A Technical Guide

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Compound of Interest

Compound Name: *Ethanesulfonic anhydride*

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Abstract

Ethanesulfonic anhydride is a highly reactive chemical intermediate. Its reaction with water, a process of significant interest in various chemical syntheses, is characterized by a rapid and highly exothermic hydrolysis to yield ethanesulfonic acid. This technical guide provides a comprehensive overview of this reaction, including its mechanism, and a discussion on its kinetics and thermodynamics. Due to the hazardous nature of the reaction, this guide also presents a hypothetical, safety-oriented experimental protocol for conducting the hydrolysis in a controlled manner, alongside methods for product analysis. The information is intended to provide a foundational understanding for researchers and professionals working with or considering the use of **ethanesulfonic anhydride**.

Introduction

Ethanesulfonic anhydride ($(C_2H_5SO_2)_2O$) is the anhydride of ethanesulfonic acid. Analogous to other sulfonyl anhydrides, it is a powerful electrophile and is expected to be highly reactive towards nucleophiles, including water.^[1] The hydrolysis of **ethanesulfonic anhydride** is a fundamental reaction that results in the formation of two equivalents of ethanesulfonic acid. While specific literature on the hydrolysis of **ethanesulfonic anhydride** is scarce, likely due to its violent reactivity, its behavior can be inferred from related compounds like **methanesulfonic anhydride** and **trifluoromethanesulfonic anhydride**, which are known to react violently with water.^{[2][3][4]} Understanding the mechanism and energetics of this reaction is crucial for its

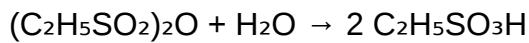
safe handling and for its application in chemical synthesis, where the presence of water can have significant implications.

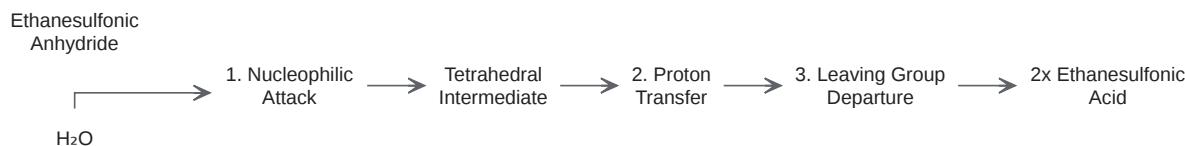
Reaction Mechanism

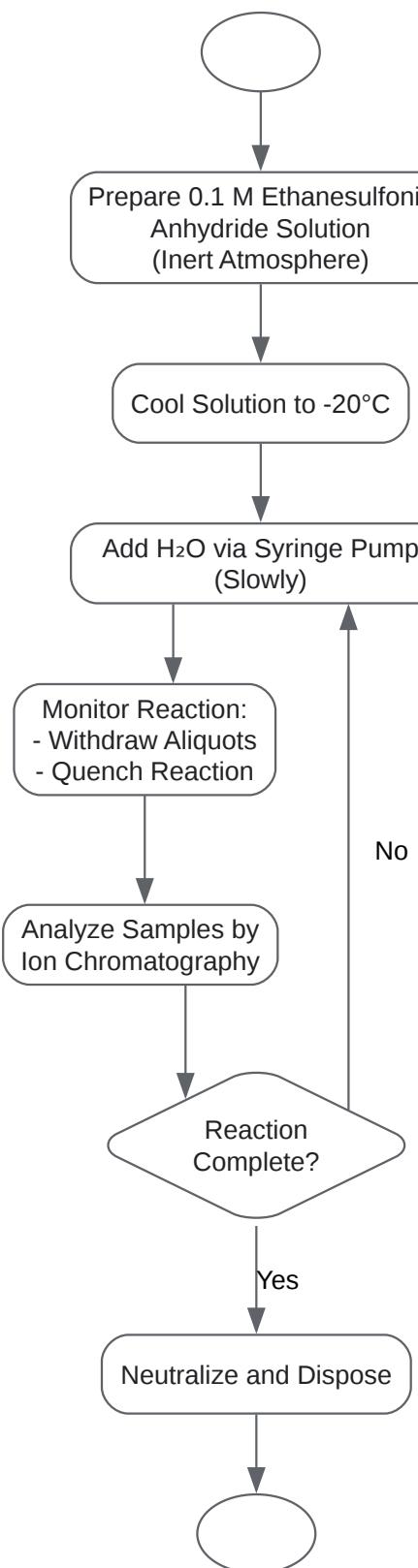
The hydrolysis of **ethanesulfonic anhydride** proceeds via a nucleophilic acyl substitution mechanism at one of the sulfonyl sulfur atoms. The reaction can be described in the following steps:

- Nucleophilic Attack: A water molecule acts as a nucleophile, attacking one of the electrophilic sulfur atoms of the **ethanesulfonic anhydride** molecule. This leads to the formation of a transient, positively charged intermediate.
- Proton Transfer: A second water molecule acts as a base, deprotonating the attacking water molecule to form a neutral tetrahedral intermediate.
- Leaving Group Departure: The intermediate collapses, and the $\text{C}_2\text{H}_5\text{SO}_3^-$ group, a good leaving group, departs.
- Protonation: The departed ethanesulfonate anion is protonated by the hydronium ion formed in the previous step to yield a second molecule of ethanesulfonic acid.

The overall reaction is:





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References

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